

(R)-Nicardipine-d3 certificate of analysis and supplier information

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Compound of Interest

Compound Name: (R)-Nicardipine-d3

Cat. No.: B15559627

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Technical Guide: (R)-Nicardipine-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical specifications and supplier information for **(R)-Nicardipine-d3**, a deuterated form of the R-enantiomer of Nicardipine. This information is crucial for researchers utilizing this compound in pharmacokinetic studies, as an internal standard in analytical methods, or in metabolic fate studies.

Certificate of Analysis Summary

The following data is summarized from a representative Certificate of Analysis provided by MedchemExpress for **(R)-Nicardipine-d3**, Batch No.: 250182[1].

Physicochemical Properties

Property	Specification
Chemical Name	3-(2-(Benzyl(methyl-d3)amino)ethyl) 5-methyl (R)-2,6-dimethyl-4-(3-nitrophenyl)-1,4-dihydropyridine-3,5-dicarboxylate[1]
Molecular Formula	C ₂₆ H ₂₆ D ₃ N ₃ O ₆ [1]
Molecular Weight	482.54[1]
Appearance	White to off-white (Solid)[1]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years[1]
Storage (Solvent)	-80°C for 6 months, -20°C for 1 month[1]

Analytical Data

Test	Result
¹ H NMR Spectrum	Consistent with structure[1]
LCMS	Consistent with structure[1]
Purity (LCMS)	≥99.0%[1]

Experimental Protocols

The Certificate of Analysis from MedchemExpress indicates the use of the following standard analytical techniques for quality control. While detailed experimental parameters are not provided in the summary, the general methodologies are as follows:

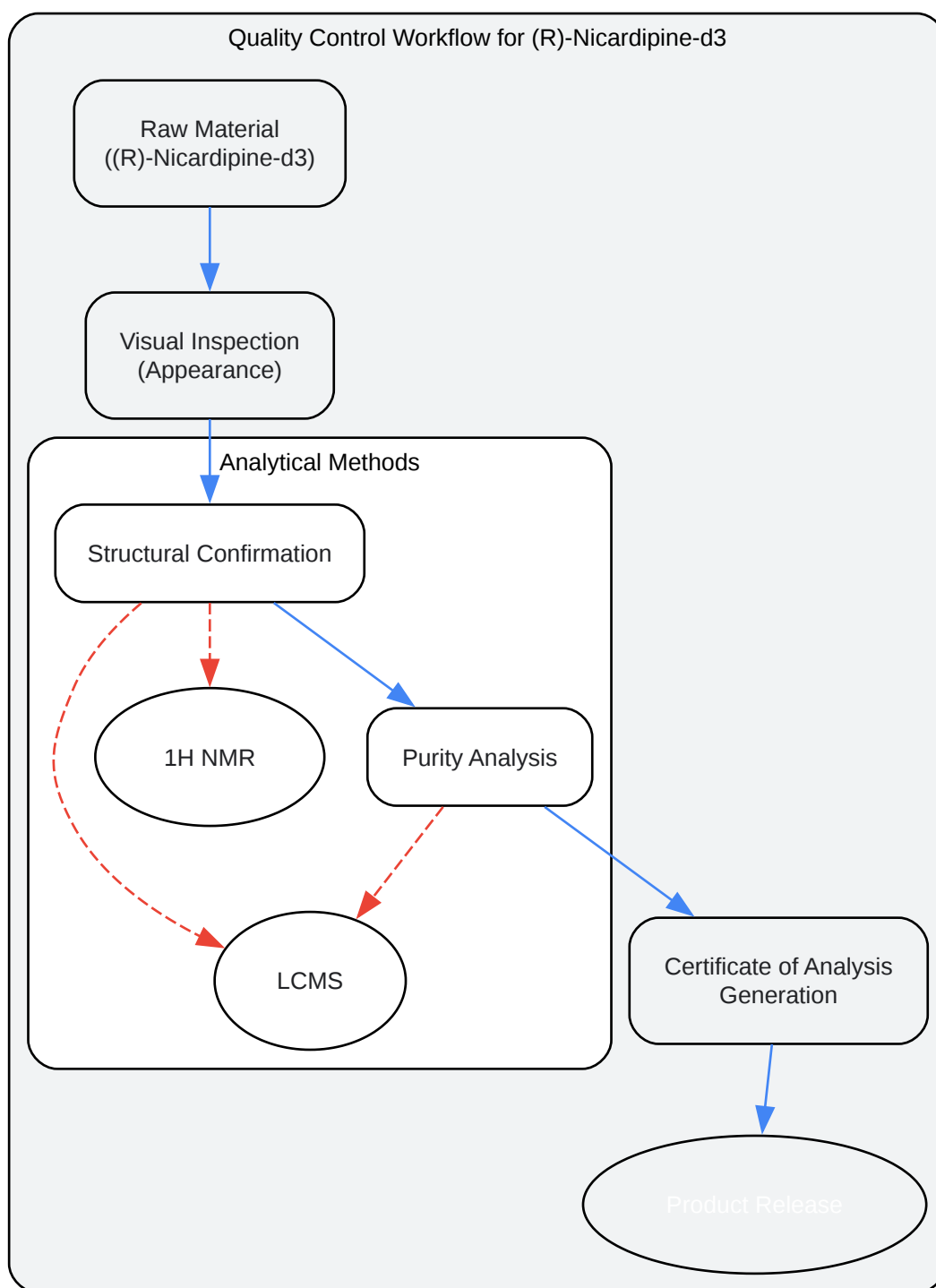
- ¹H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy:** This technique is used to confirm the chemical structure of the molecule. The sample is dissolved in a deuterated solvent and placed in a strong magnetic field. The resulting spectrum provides information about the number and types of protons in the molecule, confirming the identity of **(R)-Nicardipine-d3**.
- LCMS (Liquid Chromatography-Mass Spectrometry):** This is a powerful analytical technique that combines the separation capabilities of liquid chromatography with the mass analysis

capabilities of mass spectrometry.

- Liquid Chromatography (LC): The compound is passed through a column to separate it from any impurities.
- Mass Spectrometry (MS): The separated compound is then ionized and its mass-to-charge ratio is measured, confirming its molecular weight. This method is also used to determine the purity of the compound[1].

Quality Control Workflow

The following diagram illustrates a typical quality control workflow for ensuring the identity and purity of **(R)-Nicardipine-d3**.



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Caption: Quality Control Workflow for **(R)-Nicardipine-d3**.

Supplier Information

Several suppliers offer **(R)-Nicardipine-d3** and related compounds. It is recommended to request a batch-specific Certificate of Analysis from the supplier before purchase to ensure it meets the requirements of your research.

Supplier	Product Name	Notes
MedchemExpress	(R)-Nicardipine-d3[1]	Certificate of Analysis is readily available online.[1]
Simson Pharma Limited	(R)-(+)-Nicardipine-13C-D3[2]	A Certificate of Analysis accompanies every compound.[2][3]
Pharmaffiliates	Nicardipine-d3 Hydrochloride[4]	A sample Certificate of Analysis is available.[4]
LGC Standards	Nicardipine-d3 Hydrochloride[5]	Certificate of Analysis is available.[5]

Disclaimer: This information is based on publicly available data and is intended for informational purposes only. Researchers should always verify the specifications with the supplier.

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References

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